

Personal protective equipment for handling MRE-269

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Compound of Interest

Compound Name: MRE-269

Cat. No.: B1676813

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Essential Safety and Handling Guide for MRE-269

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **MRE-269** (also known as ACT-333679), the active metabolite of Selexipag. The following procedural guidance is designed to answer key operational questions and ensure the safe management of this compound in a laboratory setting.

Chemical and Physical Properties of MRE-269

Property	Value
Chemical Formula	C ₂₅ H ₂₉ N ₃ O ₃
Molecular Weight	419.52 g/mol
Appearance	Solid
CAS Number	475085-57-5
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year

Hazard Identification and Personal Protective Equipment (PPE)

There is conflicting information regarding the hazardous nature of **MRE-269**. While some suppliers classify it as non-hazardous, others indicate that it is a reproductive toxin (Category 1B) with the potential to damage fertility or the unborn child. Therefore, it is imperative to handle **MRE-269** with a high degree of caution and to use appropriate personal protective equipment at all times.

Recommended Personal Protective Equipment:

Equipment	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be necessary for splash hazards.
Skin and Body Protection	A lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended. For spills or in cases of inadequate ventilation, a self-contained breathing apparatus may be necessary.

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is essential for laboratory safety.

Handling Procedures:

- Engineering Controls: Handle **MRE-269** in a well-ventilated laboratory, preferably within a chemical fume hood, to minimize inhalation exposure.

- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where **MRE-269** is handled. Wash hands thoroughly after handling.
- Exposure Avoidance: Prevent the generation of dust and aerosols. Avoid prolonged or repeated exposure.

Storage Procedures:

- Keep the container tightly sealed.
- Store in a locked, designated area.
- For long-term storage of stock solutions, store at -80°C for up to two years or at -20°C for up to one year.

Emergency Procedures

First Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures:

In the event of a spill, follow these steps:

- Evacuate personnel from the immediate area.

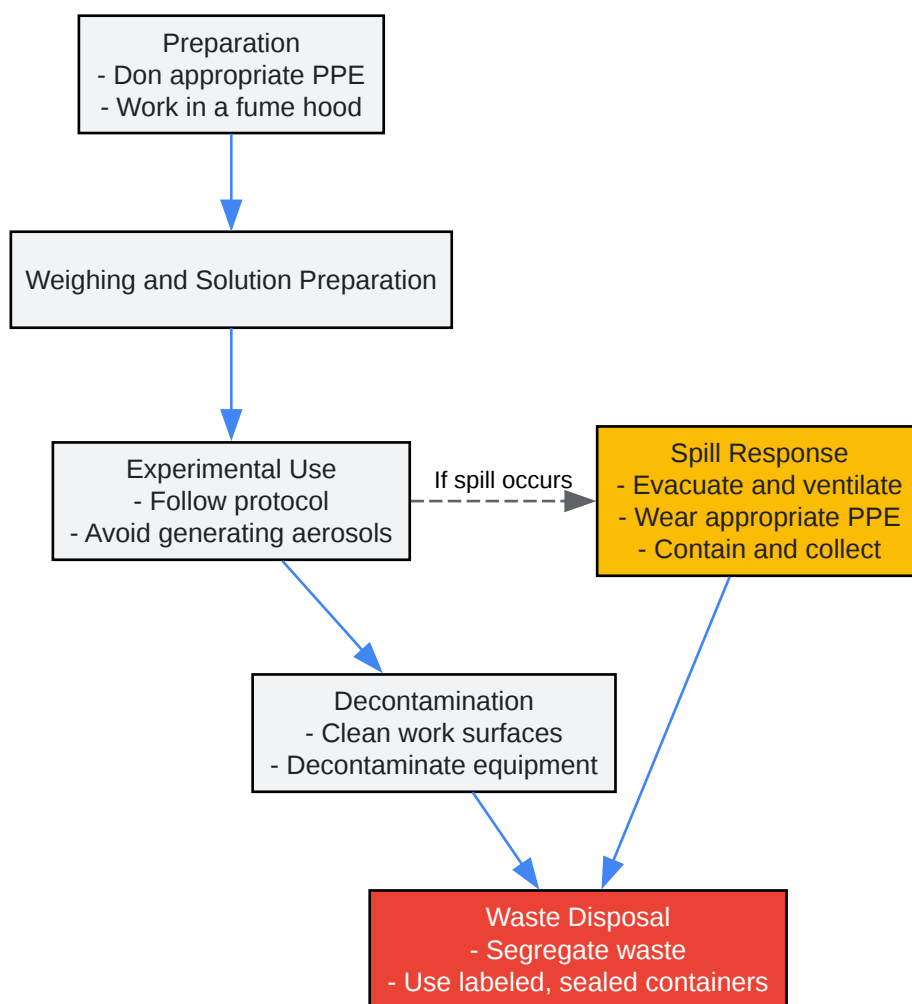
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection, heavy rubber gloves, and rubber boots.
- Prevent the formation of dust.
- Contain the spill and collect the material using an appropriate method (e.g., with an inert absorbent material).
- Place the collected material into a sealed, labeled container for chemical waste disposal.
- Clean the spill area thoroughly.

Disposal Plan

Dispose of **MRE-269** and any contaminated materials as hazardous waste.

- **Waste Classification:** Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to local, state, and federal regulations.
- **Disposal Method:** Dispose of contents and containers at an approved waste disposal facility. Do not allow the chemical to enter drains or waterways. It is highly recommended to consult with a professional and licensed waste disposal service to ensure compliance with all applicable regulations.

Experimental Workflow for Handling MRE-269



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Caption: Workflow for the safe handling of **MRE-269** from preparation to disposal.

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